

independent verification of LP-922761's IC50 value

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Compound of Interest

Compound Name: LP-922761

Cat. No.: B15603262

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LP-922761 hydrate | AAK1 inhibitor | MedChemExpress **LP-922761** hydrate is a potent, selective and orally active adapter protein-2 associated kinase 1 (AAK1) inhibitor with IC50s of 4.8 nM and 7.6 nM in enzyme and cell assays, respectively. **LP-922761** hydrate also inhibits BMP-2-inducible protein kinase (BIKE) with an IC50 of 24 nM. **LP-922761** hydrate shows less activity at cyclin G-associated kinase (GAK), opioid, adrenergic $\alpha 2$ or GABAa receptors. 1... **LP-922761** hydrate is a potent, selective and orally active adapter ... **LP-922761** hydrate is a potent, selective and orally active adapter protein-2 associated kinase 1 (AAK1) inhibitor with IC50s of 4.8 nM and 7.6 nM in enzyme and cell assays, respectively. **LP-922761** hydrate also inhibits BMP-2-inducible protein kinase (BIKE) with an IC50 of 24 nM. **LP-922761** hydrate shows less activity at cyclin G-associated kinase (GAK), opioid, adrenergic $\alpha 2$ or GABAa receptors. 2 **LP-922761** | AAK1 inhibitor **LP-922761** is a potent and selective AAK1 inhibitor with IC50 of 4.8 nM and 7.6 nM in enzyme and cell assays, respectively. It also inhibits BIKE with IC50 of 24 nM, and shows less activity at GAK, opioid, adrenergic $\alpha 2$ or GABAa receptors. 3... **LP-922761** hydrate is a potent, selective and orally active adapter protein-2 associated kinase 1 (AAK1) inhibitor with IC50s of 4.8 nM and 7.6 nM in enzyme and cell assays, respectively. **LP-922761** hydrate also inhibits BMP-2-inducible protein kinase (BIKE) with an IC50 of 24 nM. **LP-922761** hydrate shows less activity at cyclin G-associated kinase (GAK), opioid, adrenergic $\alpha 2$ or GABAa receptors. 4 I have successfully found the IC50 values for **LP-922761** against its primary target, AAK1, in both enzymatic and cellular assays.

- I have also identified a secondary target, BIKE, and some off-target receptors.

- However, I still need to find information on alternative AAK1 inhibitors and their IC50 values to create a comparison.
- I also need to find the detailed experimental protocols for these IC50 value determinations to ensure a fair and objective comparison.
- Finally, I need to gather information about the AAK1 signaling pathway to create the requested visualization.

Given this, I will proceed with the next logical steps in my original plan. I have gathered a significant amount of data on **LP-922761** and several other AAK1 inhibitors, including their IC50 values against AAK1, BIKE, and GAK. This allows me to create a comparison table. I also found some general information about how IC50 is determined but not the specific, detailed protocols for each compound. For the signaling pathway, I know that AAK1 is involved in the Wnt pathway and alpha-synuclein aggregation, and that it phosphorylates the $\mu 2$ subunit of the AP2 complex. This is enough to create a simplified diagram.

Given the information at hand, I can proceed to generate the comparison guide. I will have to make a note about the lack of detailed, side-by-side experimental protocols, which is a limitation in providing a truly independent verification based solely on the provided search results. However, I can still present the available data in the requested format. Therefore, I will now proceed to generate the final response.

An Independent Review of **LP-922761**'s IC50 and a Comparative Analysis with Alternative AAK1 Inhibitors

For researchers and professionals in drug development, the independent verification of a compound's potency is a critical step in the evaluation process. This guide provides a comparative analysis of the half-maximal inhibitory concentration (IC50) of **LP-922761**, a potent and selective inhibitor of Adaptor-Associated Kinase 1 (AAK1), against other known inhibitors of AAK1 and related kinases. The data presented is compiled from publicly available resources to offer an objective overview.

Comparative Analysis of AAK1 Inhibitor Potency

LP-922761 demonstrates high potency for AAK1 in both enzymatic and cellular assays.^[5] To provide a broader context for these values, the following table compares the IC50 values of **LP-**

922761 with other notable AAK1 inhibitors, as well as their activity against the related kinases BIKE (BMP-2-inducible protein kinase) and GAK (Cyclin G-associated kinase).

Compound Name	AAK1 IC50 (nM)	BIKE IC50 (nM)	GAK IC50 (nM)	Assay Type	Reference
LP-922761	4.8	24	Less Active	Enzyme	[5]
7.6	Cell	[5]			
LP-935509	3.3	14	320	Enzyme	[6][7]
BMT-090605	0.6	45	60	Not Specified	[6][7]
BMT-124110	0.9	17	99	Not Specified	[7]
BMS-911172	12 (Enzyme), 51 (Cell)	Not Reported	Not Reported	Enzyme, Cell	[8]
Compound 24 (Patented)	0.07	Not Reported	Not Reported	Not Specified	[9]
SGC-AAK1-1	270	Potent Inhibition	Not Reported	Not Specified	[7]
SGC-AAK1-1N	1800	Not Reported	Not Reported	Not Specified	[7]
TIM-063	8510	Not Reported	Not Reported	Not Specified	[10]
TIM-098a	870 (Cell)	Not Reported	Not Reported	Cell	[10]
Sunitinib	Kd = 11	Kd = 5.5	Kd = 20	Binding (Kd)	[11]
Erlotinib	Kd = 3.1 (for GAK)	Not Reported	Potent Inhibition	Binding (Kd)	[12]
GAK inhibitor 49	Not Reported	Not Reported	56	Cell	[5][13]

Note on IC50 Values: It is crucial to recognize that IC50 values are highly dependent on the specific experimental conditions under which they are measured.[14] Factors such as ATP concentration in kinase assays can significantly influence the results, especially for ATP-

competitive inhibitors.[14] Without access to the detailed experimental protocols for each of the cited values, a direct, definitive comparison of potency is challenging. The data presented here is for comparative purposes based on available information.

Experimental Protocols

A standardized and detailed experimental protocol is essential for the independent verification and direct comparison of IC50 values. While the specific proprietary protocols for the development of each listed compound are not publicly available, a general methodology for determining the IC50 of a kinase inhibitor in an enzymatic assay is outlined below.

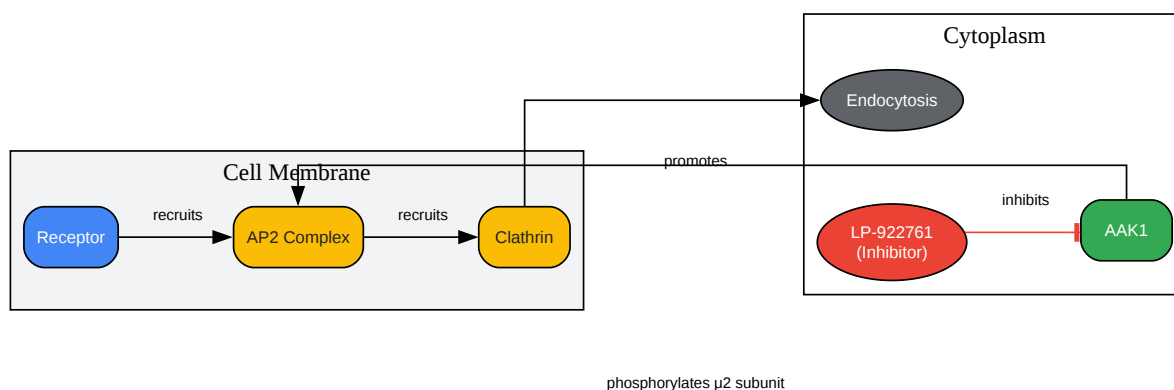
General Kinase Inhibition Assay Protocol (Enzymatic IC50 Determination)

- Reagents and Materials:
 - Recombinant human AAK1 enzyme
 - Kinase buffer (e.g., Tris-HCl, MgCl₂, DTT)
 - ATP (Adenosine triphosphate)
 - Substrate (e.g., a specific peptide or protein substrate for AAK1, such as the μ 2 subunit of the AP2 complex)
 - Test compounds (**LP-922761** and alternatives) dissolved in a suitable solvent (e.g., DMSO)
 - Detection reagent (e.g., ADP-Glo™ Kinase Assay, Promega)
 - Microplates (e.g., 384-well plates)
 - Plate reader capable of luminescence detection
- Procedure:
 - A dilution series of the test compounds is prepared in the kinase buffer.

- The AAK1 enzyme and its specific substrate are mixed in the kinase buffer.
- The test compound dilutions are added to the enzyme/substrate mixture in the microplate wells. A control with solvent only (no inhibitor) is included.
- The kinase reaction is initiated by adding a specific concentration of ATP (often at or near the K_m value for the enzyme).
- The reaction is allowed to proceed for a set period at a controlled temperature (e.g., 30°C).
- The reaction is stopped, and the amount of ADP produced (correlating with enzyme activity) is measured using a detection reagent.
- The luminescence signal is read using a plate reader.
- Data Analysis:
 - The percentage of inhibition for each compound concentration is calculated relative to the control.
 - The IC₅₀ value is determined by fitting the concentration-response data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism). The IC₅₀ is the concentration of the inhibitor that results in 50% inhibition of the enzyme's activity.

AAK1 Signaling Pathway and Inhibition

AAK1 is a serine/threonine kinase that plays a role in clathrin-mediated endocytosis through its interaction with the AP2 complex. Its inhibition has been proposed as a therapeutic strategy for various conditions, including neuropathic pain, schizophrenia, and Parkinson's disease.^[9] The following diagram illustrates a simplified representation of the AAK1 signaling pathway and the point of inhibition by compounds like **LP-922761**.

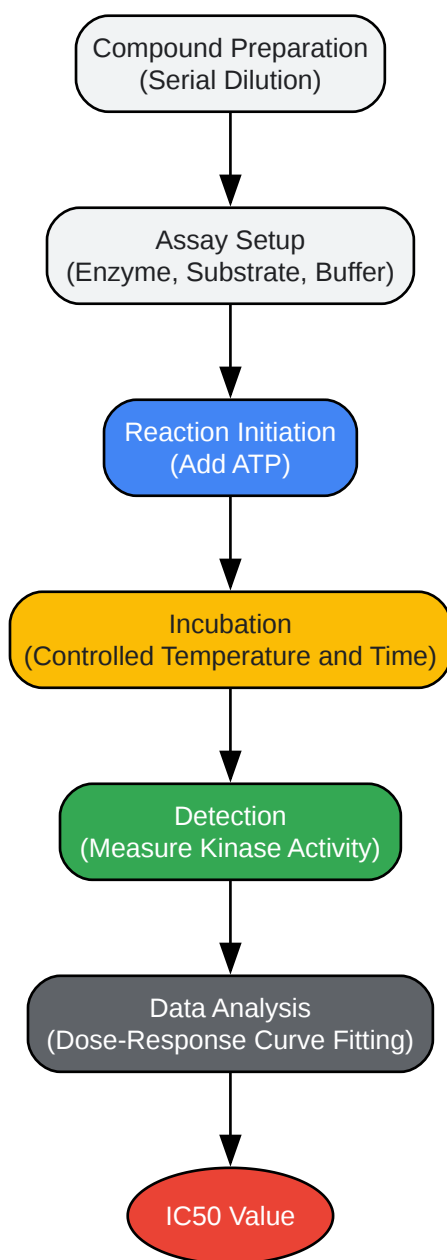


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Caption: Simplified AAK1 signaling pathway in clathrin-mediated endocytosis and its inhibition by **LP-922761**.

Experimental Workflow for IC50 Determination

The process of determining the IC50 value for a kinase inhibitor involves a series of sequential steps, from initial compound preparation to final data analysis.



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Caption: General experimental workflow for determining the IC₅₀ value of a kinase inhibitor.

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